

Personal protective equipment for handling p-Tolylacetic acid

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Compound of Interest

Compound Name: *p-Tolylacetic acid*

Cat. No.: B051852

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Essential Safety and Handling Guide for p-Tolylacetic Acid

This guide provides crucial safety protocols and logistical information for the handling and disposal of **p-Tolylacetic acid**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Hazard Identification

p-Tolylacetic acid presents several hazards that necessitate careful handling and the use of appropriate personal protective equipment.^[1] It is classified as a substance that causes skin irritation and serious eye irritation.^[1] Additionally, it may cause respiratory irritation and is considered a combustible dust.^[1]

Primary Hazards:

- Skin Irritation: Causes irritation upon contact with the skin.^[1]
- Eye Irritation: Can lead to serious irritation if it comes into contact with the eyes.^[1]
- Respiratory Irritation: Inhalation of dust may cause respiratory discomfort.^[1]
- Combustible Dust: Fine dust particles dispersed in the air have the potential to ignite.^[1]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the primary defense against exposure to **p-Tolylacetic acid**. The following equipment is mandatory when handling this chemical.

PPE Category	Specification	Purpose
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be necessary for larger quantities or when there is a risk of splashing.	To protect against eye contact which can cause serious irritation.[1]
Hand Protection	Chemically resistant gloves, such as nitrile or butyl rubber. [2][3]	To prevent skin contact and subsequent irritation.[1]
Respiratory Protection	A NIOSH-approved N95 dust mask or a dust respirator should be used, especially when handling the powder form, to prevent inhalation of dust particles.[2]	To avoid respiratory tract irritation.[1]
Skin and Body Protection	A laboratory coat or other protective clothing should be worn. For situations with a higher risk of exposure, chemical-resistant coveralls and boots may be required.	To protect the skin from accidental contact.

Safe Handling Protocol and Operational Plan

A systematic approach to handling **p-Tolylacetic acid** is essential to minimize risks.

Preparation:

- Ensure that a safety shower and an eye wash station are readily accessible.

- Work in a well-ventilated area, preferably within a chemical fume hood or with a local exhaust system, to minimize dust generation and accumulation.[\[1\]](#)[\[4\]](#)
- Before starting, ensure you have all necessary PPE and that it is in good condition.
- Keep incompatible materials, such as strong oxidizing agents, away from the work area.[\[1\]](#)[\[5\]](#)

Handling:

- Don the appropriate PPE as specified in the table above.
- Avoid direct contact with skin, eyes, and clothing.[\[4\]](#)
- When weighing or transferring the solid, do so carefully to avoid creating dust clouds.[\[1\]](#)[\[4\]](#)
- If a spill occurs, sweep the solid material into an airtight container, taking care not to disperse the dust.[\[1\]](#)

After Handling:

- Thoroughly wash your hands and face after handling the substance.[\[1\]](#)
- Decontaminate the work area.
- Remove and properly store or dispose of contaminated PPE. Contaminated clothing should be taken off and washed before reuse.[\[1\]](#)

Storage and Disposal Plan

Storage:

- Store **p-Tolylacetic acid** in a tightly closed container.[\[1\]](#)
- The storage area should be cool, dark, and well-ventilated.[\[1\]](#)
- Store away from incompatible materials like oxidizing agents.

Disposal:

- All waste disposal must be conducted in accordance with federal, state, and local regulations.[\[1\]](#)
- If permissible, one method of disposal is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system.
- Alternatively, consider recycling the chemical if possible.
- Spilled material that has been collected should be promptly disposed of according to the appropriate regulations.

Quantitative Data

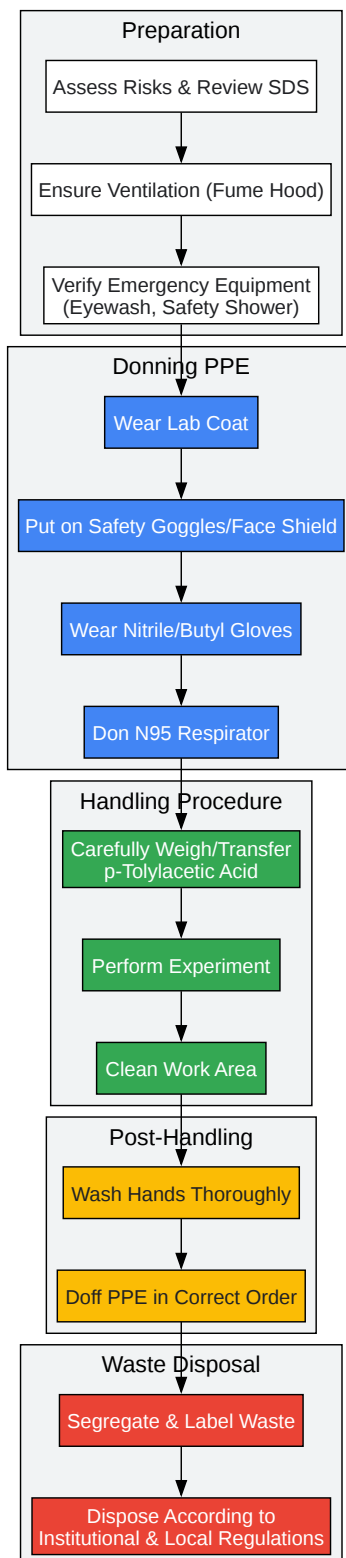
The following table summarizes key quantitative data for **p-Tolylacetic acid**.

Property	Value	Source
CAS Number	622-47-9	[1] [6]
Molecular Formula	C ₉ H ₁₀ O ₂	[6]
Molecular Weight	150.17 g/mol	[6]
Melting Point	88-92 °C	[2]
Boiling Point	265-267 °C	[2]
Acute Toxicity (Intraperitoneal, Mouse)	LD50: 2270 mg/kg	[5]

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **p-Tolylacetic acid** in a laboratory setting.

Workflow for Handling p-Tolylacetic Acid

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **p-Tolylacetic acid**.

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